

Titanium(IV) Ethoxide: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Titanium(IV) ethoxide*

Cat. No.: *B8817369*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **titanium(IV) ethoxide** (CAS No. 3087-36-3). Adherence to these protocols is essential for ensuring a safe laboratory environment and the integrity of experimental outcomes. This document outlines the chemical and physical properties, potential hazards, necessary personal protective equipment, and detailed procedures for handling, storage, and emergency response.

Chemical and Physical Properties

Titanium(IV) ethoxide, also known as tetraethyl orthotitanate, is a colorless to pale yellow liquid.^[1]^[2] It is a moisture-sensitive and flammable liquid that is soluble in organic solvents.^[1]^[3] Upon contact with water or moist air, it readily hydrolyzes, liberating ethanol.^[4]

Property	Value
Synonyms	Tetraethyl orthotitanate, Ethyl titanate[1][5]
Molecular Formula	C ₈ H ₂₀ O ₄ Ti[1]
Molecular Weight	228.11 g/mol [1]
Appearance	Colorless to pale yellow liquid[1][6]
Boiling Point	150-152 °C @ 10 mmHg[1][5]
Density	1.088 g/mL at 25 °C[1][7]
Flash Point	28 °C (82.4 °F)[5]
Solubility	Reacts with water; Soluble in organic solvents[1][5]

Hazard Identification and First Aid

Titanium(IV) ethoxide is a hazardous substance that poses several risks to researchers. It is a flammable liquid and vapor and can cause serious eye irritation, as well as skin and respiratory tract irritation.[2][5][8] Exposure may also lead to central nervous system depression.[5]

Hazard Summary:

Hazard	Description
Flammability	Flammable liquid and vapor.[5][8] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[5][9]
Eye Irritation	Causes serious eye irritation.[8][10]
Skin Irritation	Causes skin irritation.[5][11]
Respiratory Irritation	Causes respiratory tract irritation.[5][11] Inhalation of vapors may cause drowsiness and dizziness.[11]
Ingestion	May be harmful if swallowed and can cause gastrointestinal irritation.[4][5]
Moisture Sensitivity	Reacts with water and moisture, which can lead to the release of ethanol.[4]

First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [5] [10]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [5] [9]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [5] [9]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5]

Personal Protective Equipment (PPE) and Engineering Controls

To mitigate the risks associated with handling **titanium(IV) ethoxide**, strict adherence to the use of appropriate personal protective equipment and engineering controls is mandatory.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[5\]](#)
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[\[8\]](#)[\[12\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[9\]](#)

Personal Protective Equipment:

PPE Category	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [5] [8]
Skin Protection	Wear appropriate chemical-resistant gloves (e.g., neoprene or nitrile rubber) and protective clothing to prevent skin exposure. [4] [13]
Respiratory Protection	If workplace conditions warrant respirator use, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed. A NIOSH-certified organic vapor respirator is recommended. [4] [5]

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to preventing accidents and maintaining the quality of **titanium(IV) ethoxide**.

Handling:

- Handle under an inert atmosphere due to its moisture sensitivity.[\[8\]](#)[\[10\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[5\]](#)[\[9\]](#)
- Use only non-sparking tools.[\[9\]](#)[\[14\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)[\[8\]](#) Do not breathe vapors or mists.[\[4\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[9\]](#)[\[10\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)[\[10\]](#)
- Keep away from sources of ignition and incompatible substances such as strong oxidizing agents and moisture.[\[5\]](#)[\[9\]](#)[\[15\]](#)
- Store in a flammables-designated area.[\[5\]](#)[\[9\]](#)

Emergency Procedures: Spills and Fire

In the event of a spill or fire, immediate and appropriate action is necessary to control the situation and prevent injury.

Spill Response:

- Evacuate: Evacuate unnecessary personnel from the area.[\[4\]](#)
- Ventilate: Ensure adequate ventilation.[\[5\]](#)
- Eliminate Ignition Sources: Remove all sources of ignition.[\[5\]](#)
- Containment: Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[5\]](#)
- Collection: Use spark-proof tools to collect the absorbed material and place it in a suitable, closed container for disposal.[\[5\]](#)[\[14\]](#)
- Decontamination: Clean the spill area thoroughly.

Firefighting Measures:

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam for small fires. For large fires, use water spray, fog, or alcohol-resistant foam.[\[5\]](#) Do NOT use straight streams of water.[\[5\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)[\[9\]](#)
- Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[\[5\]](#) Containers may explode when heated.[\[9\]](#) Hazardous decomposition products include carbon

monoxide, carbon dioxide, and titanium oxides.[5]

Experimental Workflow Diagrams

The following diagrams illustrate key safety and handling workflows for **titanium(IV) ethoxide**.

Figure 1: Safe Handling Protocol for Titanium(IV) Ethoxide

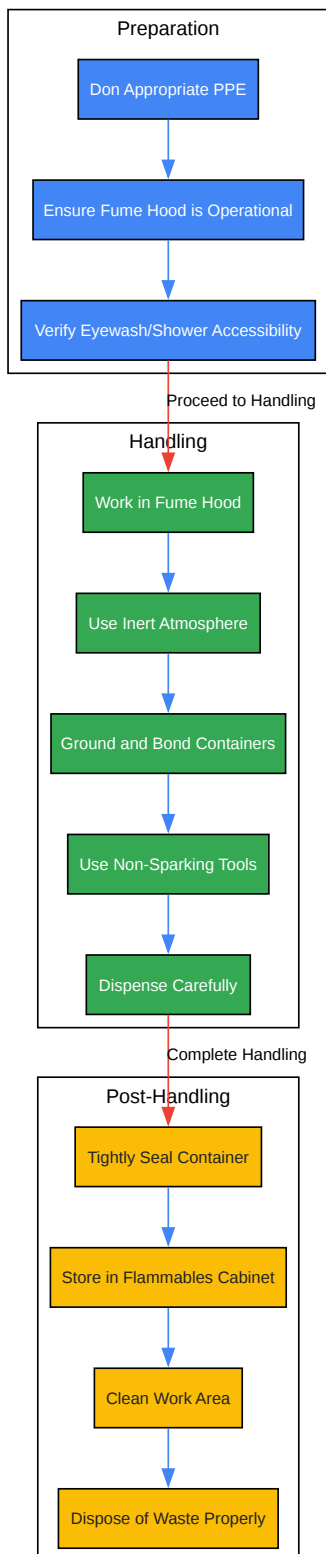


Figure 2: Spill Response Workflow

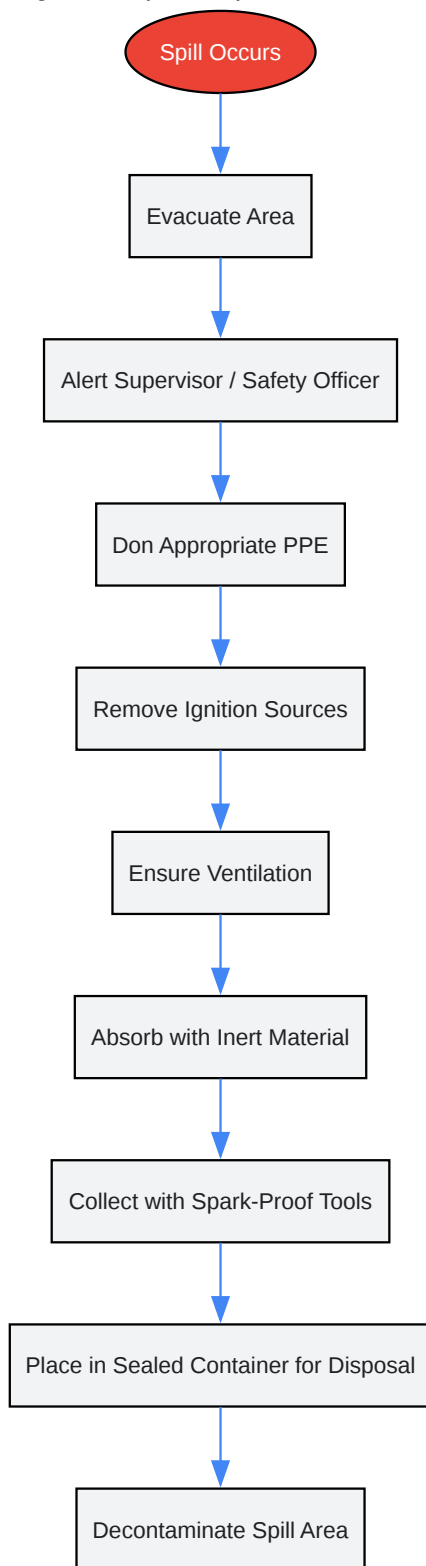
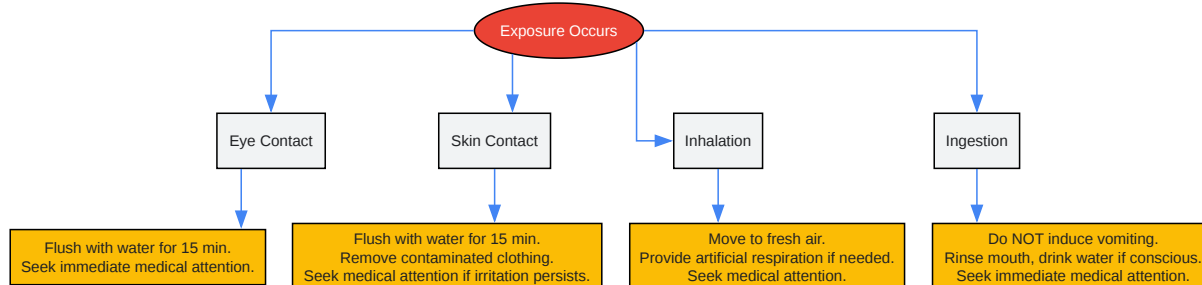


Figure 3: First Aid Decision Tree



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Titanium ethoxide | 3087-36-3 [chemicalbook.com]
- 2. chembk.com [chembk.com]
- 3. Titanium ethoxide - Wikipedia [en.wikipedia.org]
- 4. gelest.com [gelest.com]
- 5. isg.ku.edu.tr [isg.ku.edu.tr]
- 6. Titanium (IV) Ethoxide - ProChem, Inc. [prochemonline.com]
- 7. liquid | Sigma-Aldrich [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. assets.thermofisher.com [assets.thermofisher.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]

- 12. fishersci.com [fishersci.com]
- 13. carlroth.com:443 [carlroth.com:443]
- 14. chemicalbook.com [chemicalbook.com]
- 15. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Titanium(IV) Ethoxide: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8817369#safety-and-handling-precautions-for-titanium-iv-ethoxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com